

## Section 1: Understanding the Compound: Physicochemical Properties and Reactivity Profile

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### Compound of Interest

Compound Name: 3',4'-Dichloro[1,1'-biphenyl]-4-sulfonyl chloride

Cat. No.: B1587054

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**3',4'-Dichloro[1,1'-biphenyl]-4-sulfonyl chloride** is a sulfonyl chloride derivative of a polychlorinated biphenyl (PCB). Its chemical structure, containing a reactive sulfonyl chloride group, is the primary determinant of its hazardous properties.

Table 1: Physicochemical Data

Property	Value
Molecular Formula	C <sub>12</sub> H <sub>7</sub> Cl <sub>2</sub> O <sub>2</sub> S
Molecular Weight	337.61 g/mol
Appearance	Off-white to light-yellow powder
CAS Number	221143-26-8

The presence of the sulfonyl chloride functional group makes the compound highly susceptible to nucleophilic attack, particularly by water. This reactivity is the underlying cause of its corrosive nature. Upon contact with moisture, it readily hydrolyzes to form hydrochloric acid and the corresponding sulfonic acid, both of which are corrosive and irritating.

## Section 2: Comprehensive Hazard Assessment

A thorough understanding of the potential hazards is fundamental to safe handling. The primary hazards associated with this compound are its severe corrosive effects on skin, eyes, and the respiratory tract.

## 2.1. GHS Classification and Hazard Statements

The Globally Harmonized System (GHS) provides a standardized classification of the chemical's hazards.

Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	1B	H314: Causes severe skin burns and eye damage.
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage.
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation.

These classifications underscore the critical need for stringent safety measures to prevent any direct contact.

## 2.2. Toxicological Profile

Due to its corrosive nature, the primary toxicological concern is acute tissue damage upon contact.

- **Dermal and Ocular Effects:** Direct contact with the skin or eyes will lead to severe chemical burns and potentially irreversible eye damage. The hydrolysis to hydrochloric acid is the principal mechanism for this corrosive action.
- **Inhalation:** Inhalation of the dust can cause severe irritation and chemical burns to the respiratory tract, leading to symptoms such as coughing, shortness of breath, and a burning sensation in the throat and chest.

## Section 3: Proactive Safety Protocols and Personal Protective Equipment (PPE)

A multi-layered approach to safety, combining engineering controls, administrative procedures, and appropriate PPE, is essential for mitigating the risks associated with **3',4'-Dichloro[1,1'-biphenyl]-4-sulfonyl chloride**.

### 3.1. Engineering Controls: The First Line of Defense

- **Fume Hood:** All handling of this compound must be conducted within a certified chemical fume hood to prevent the inhalation of dust and vapors. The fume hood provides a physical barrier and active ventilation.
- **Emergency Equipment:** Readily accessible and tested safety showers and eyewash stations are mandatory in any laboratory where this chemical is handled.

### 3.2. Personal Protective Equipment (PPE): A Non-Negotiable Requirement

The selection of appropriate PPE is critical to prevent direct contact.

- **Hand Protection:** Chemically resistant gloves, such as nitrile or neoprene, must be worn. Given the corrosive nature of the compound, it is advisable to double-glove.
- **Eye and Face Protection:** Chemical safety goggles in conjunction with a face shield are required to protect against splashes and airborne particles.
- **Body Protection:** A flame-retardant lab coat, worn fully buttoned, is necessary. For larger quantities or when there is a significant risk of splashing, a chemical-resistant apron should be worn over the lab coat.
- **Footwear:** Closed-toe shoes are mandatory.

Caption: Workflow for the safe handling of **3',4'-Dichloro[1,1'-biphenyl]-4-sulfonyl chloride**.

## Section 4: Emergency Procedures: Preparedness and Response

In the event of an accidental exposure or spill, a rapid and informed response is crucial to minimize harm.

#### 4.1. First Aid Measures

- **Skin Contact:** Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing. Seek immediate medical attention.
- **Eye Contact:** Immediately flush the eyes with a gentle stream of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
- **Inhalation:** Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.
- **Ingestion:** Do NOT induce vomiting. Rinse the mouth with water and seek immediate medical attention.

#### 4.2. Spill and Leak Management

- **Small Spills:** In a fume hood, carefully cover the spill with a dry, inert absorbent material such as sand or vermiculite. Scoop the mixture into a labeled, sealed container for hazardous waste disposal.
- **Large Spills:** Evacuate the area and contact the institution's environmental health and safety department.

## Section 5: Storage and Disposal

Proper storage and disposal are critical to long-term safety and environmental protection.

#### 5.1. Storage Conditions

- Store in a cool, dry, and well-ventilated area, away from incompatible materials such as water, strong bases, and oxidizing agents.
- The container must be kept tightly sealed to prevent hydrolysis from atmospheric moisture.

#### 5.2. Waste Disposal

- All waste containing this compound must be treated as hazardous waste.
- Dispose of in accordance with all applicable federal, state, and local regulations. Do not dispose of down the drain.
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